

# 6-Bromo-1-chloroisoquinoline molecular weight and formula

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## Compound of Interest

Compound Name: 6-Bromo-1-chloroisoquinoline

Cat. No.: B057692

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## An In-Depth Technical Guide on 6-Bromo-1-chloroisoquinoline

This document provides a comprehensive overview of the fundamental physicochemical properties of **6-Bromo-1-chloroisoquinoline**, a compound of interest for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Compound Data

**6-Bromo-1-chloroisoquinoline** is a halogenated heterocyclic aromatic compound. A summary of its key molecular identifiers is presented below for quick reference. This data is crucial for stoichiometric calculations, analytical characterization, and database referencing.

Parameter	Value
Molecular Formula	C <sub>9</sub> H <sub>5</sub> BrClN[1][2][3][4]
Molecular Weight	242.5 g/mol [1][2][3][4]
CAS Number	205055-63-6[1][4]

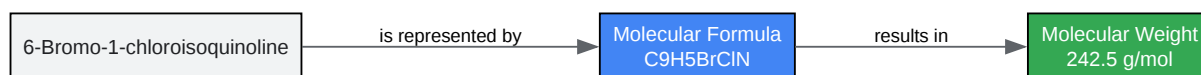
## Experimental Protocols

Detailed experimental protocols for the synthesis of related bromo-chloro-isoquinoline derivatives are often proprietary or described within specific patent literature. However, a general synthetic approach can be inferred from publicly available information. One common

method for the synthesis of chloro-substituted isoquinolines involves the treatment of the corresponding isoquinoline N-oxide with a chlorinating agent such as phosphorus oxychloride (POCl<sub>3</sub>). The starting material, a brominated isoquinoline N-oxide, would be synthesized from the parent brominated isoquinoline. Purification of the final product is typically achieved through column chromatography.

## Visualizing Molecular Relationships

To clarify the relationship between the compound's name, its elemental composition (formula), and its resulting molecular weight, the following logical diagram is provided.



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Caption: Logical flow from compound name to molecular formula and weight.

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## References

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